

Unveiling the Botanical Origins of 9-O-Feruloyllariciresinol: A Technical Guide

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Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B565530

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For Researchers, Scientists, and Drug Development Professionals

Introduction

9-O-Feruloyllariciresinol is a lignan derivative that has garnered interest within the scientific community for its potential biological activities. Lignans, a diverse group of polyphenolic compounds found in plants, are known for their antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides a comprehensive overview of the known natural sources of **9-O-Feruloyllariciresinol**, detailing its identification in specific plant species and outlining the methodologies for its extraction and characterization. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Natural Sources of 9-O-Feruloyllariciresinol

Current scientific literature indicates that **9-O-Feruloyllariciresinol** is a relatively rare lignan, having been identified in a limited number of plant species. The primary sources identified to date belong to the Thymelaeaceae family, a group of plants known for producing a rich diversity of bioactive secondary metabolites.

Quantitative Data Summary

To date, comprehensive quantitative analyses of **9-O-Feruloyllariciresinol** across a wide range of plant species are not extensively available in the public domain. The compound's

rarity means that most studies have focused on its isolation and structural elucidation rather than quantification. However, the following table summarizes the plant species from which **9-O-Feruloyllariciresinol** has been isolated. Further research is required to determine the concentration of this compound in various plant tissues.

Plant Species	Family	Plant Part(s)	Reference(s)
Wikstroemia scytophylla	Thymelaeaceae	Stems	[1]

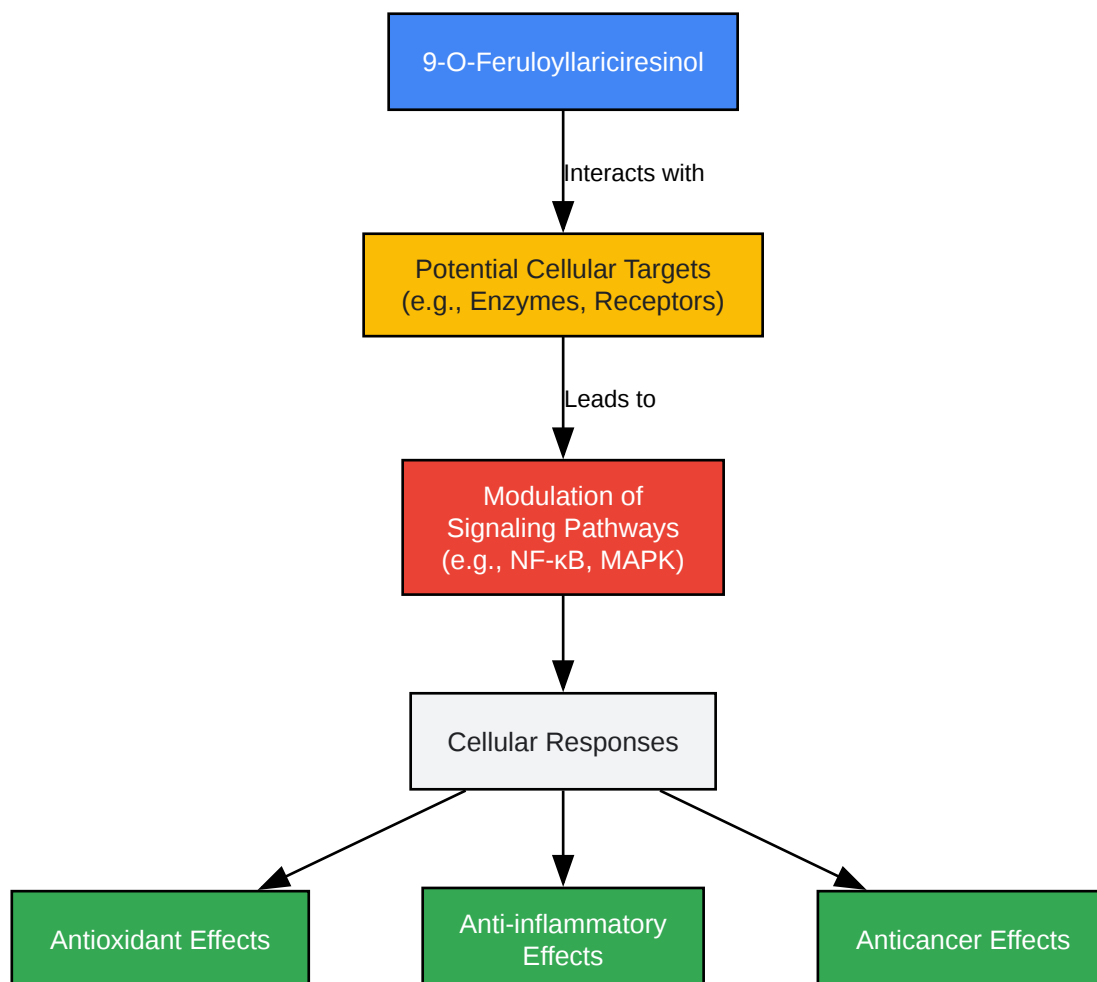
Note: The concentration of **9-O-Feruloyllariciresinol** in these sources has not been reported in the cited literature. The presence of the compound was confirmed through isolation and structural identification.

Experimental Protocols

The isolation and identification of **9-O-Feruloyllariciresinol** from plant material involves a multi-step process combining extraction and chromatographic techniques, followed by spectroscopic analysis for structural confirmation.

General Extraction and Isolation Workflow

A generalized workflow for the extraction and isolation of **9-O-Feruloyllariciresinol** from plant material is presented below. This process is based on standard phytochemical methodologies.



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References

- 1. Review: Secondary Metabolites of Aquilaria, a Thymelaeaceae Genus - PMC [pmc.ncbi.nlm.nih.gov]

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